Application Notes and Protocols for HLI373 Stock Solution Preparation

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Compound of Interest

Compound Name:	*HLI373*
CAS No.:	*1782531-99-0*
Cat. No.:	*B593370*

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Introduction

HLI373 is a potent and water-soluble inhibitor of the Hdm2 ubiquitin ligase (E3).[1][2][3][4] By inhibiting Hdm2, **HLI373** prevents the ubiquitylation and subsequent proteasomal degradation of the tumor suppressor protein p53.[5][6][7] This leads to the accumulation of p53, activation of p53-dependent transcription, and induction of apoptosis in tumor cells that harbor wild-type p53.[1][6][8] These characteristics make **HLI373** a valuable tool for cancer research and a potential lead compound for therapeutic development.[2][4]

This document provides detailed protocols for the preparation of **HLI373** stock solutions for use in a variety of experimental settings.

Data Presentation

Chemical and Physical Properties

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Property	Value	Source
Chemical Name	5-[[3-(Dimethylamino)propyl]amino]-3,10-dimethylpyrimido[4,5-b]quinoline-2,4(3H,10H)-dione	[3]
Molecular Formula	C18H23N5O2	[2]
Molecular Weight	341.42 g/mol (free base)	[2]
CAS Number	502137-98-6 (free base)	[2]

Solubility Data

Solvent	Maximum Concentration	Notes
Water	37.79 mg/mL (100 mM)	Highly soluble.[8]
DMSO	3.78 mg/mL (10 mM)	

Recommended Working Concentrations

Application	Concentration Range	Incubation Time
Induction of p53-dependent apoptosis	3 - 15 µM	15 hours
Stabilization of cellular Hdm2	10 - 50 µM	
Activation of p53 transcription	3 µM	
Inhibition of p53 degradation	5 - 10 µM	8 hours

Experimental Protocols

Materials

- **HLI373** powder
- Sterile, nuclease-free water or Dimethyl sulfoxide (DMSO)

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- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **HLI373** stock solution in water.

- Calculate the required mass of **HLI373**:
  - Molecular Weight (MW) of **HLI373** = 341.42 g/mol
  - Desired Concentration (C) = 10 mM = 0.01 mol/L
  - Desired Volume (V) = 1 mL = 0.001 L
  - Mass (g) = C (mol/L) * V (L) * MW (g/mol)
  - Mass (mg) = 0.01 mol/L * 0.001 L * 341.42 g/mol * 1000 mg/g = 3.41 mg
- Weighing the **HLI373**:
  - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh out 3.41 mg of **HLI373** powder and add it to the tube.
- Dissolution:
  - Add 1 mL of sterile, nuclease-free water to the tube containing the **HLI373** powder.
  - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates.
  - **HLI373** is highly soluble in aqueous solutions.[8] If dissolution is slow, gentle warming in a water bath (up to 45°C) or brief sonication can be used to facilitate dissolution.[9]

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- Sterilization (Optional):
  - If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
  - Store the aliquots at -20°C for long-term storage (months to years).[2] For short-term storage (days to weeks), 4°C is acceptable.[2] In solvent, **HLI373** is stable for up to 1 year at -80°C.[9]

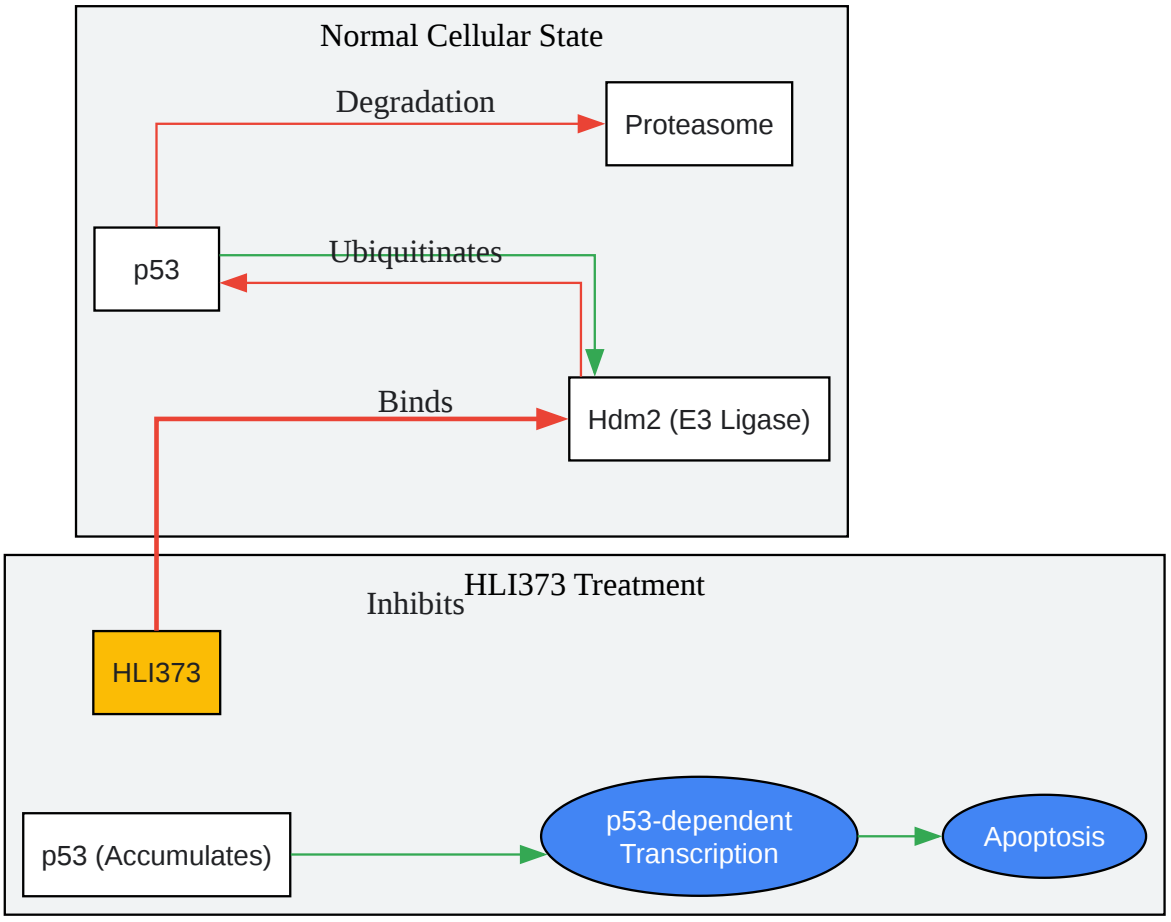
Protocol for Preparing a 10 mM DMSO Stock Solution

- Calculate and weigh **HLI373**:
  - Follow steps 1 and 2 from the aqueous stock solution protocol to weigh out 3.41 mg of **HLI373**.
- Dissolution:
  - Add 1 mL of high-purity, anhydrous DMSO to the tube containing the **HLI373** powder.
  - Vortex thoroughly until the compound is fully dissolved.
- Aliquoting and Storage:
  - Aliquot the DMSO stock solution into single-use volumes.
  - Store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[10]

Note on Diluting Stock Solutions: For cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically <0.5%) to avoid solvent-induced toxicity.[10]

Mandatory Visualization

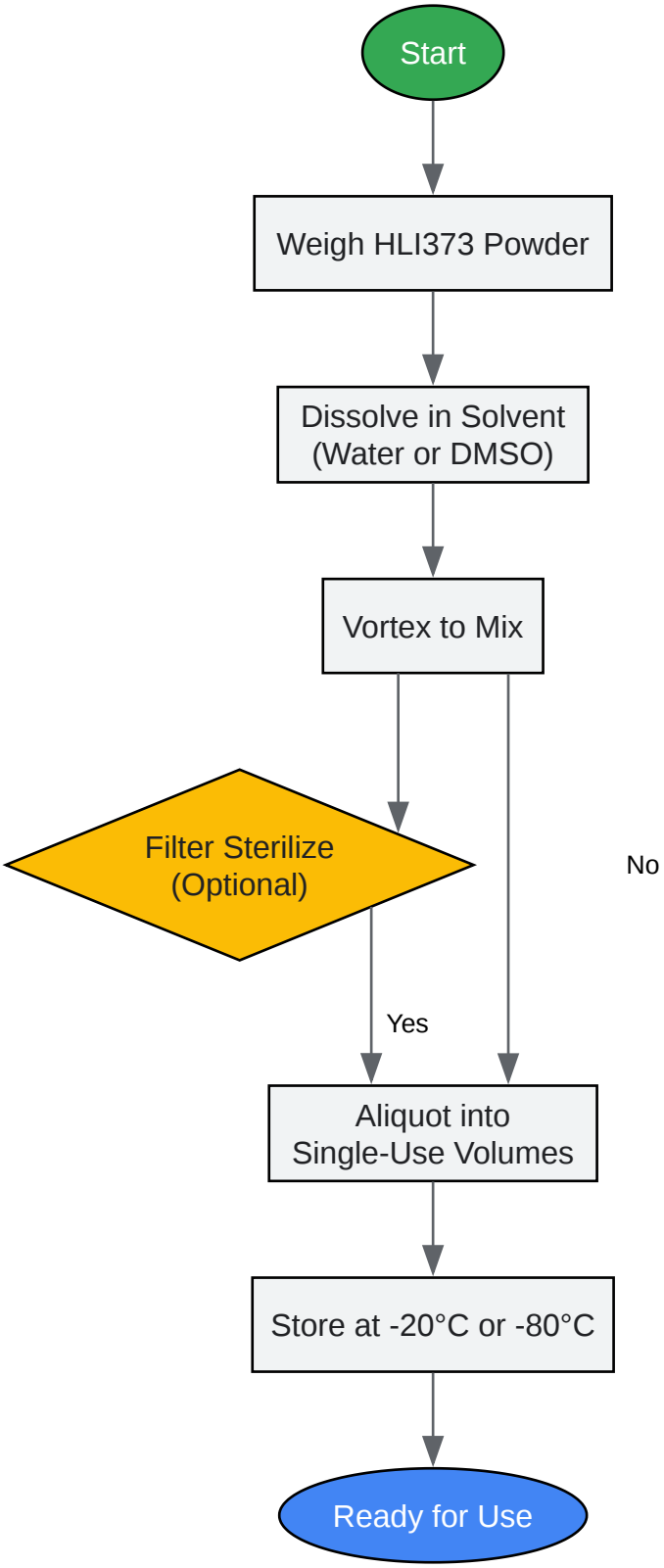
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Caption: Mechanism of action of **HLI373**.

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Caption: **HLI373** stock solution preparation workflow.

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